

Benurestat cost-effectiveness for laboratory use

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

Get Quote

Benurestat's Mechanism and Experimental Data

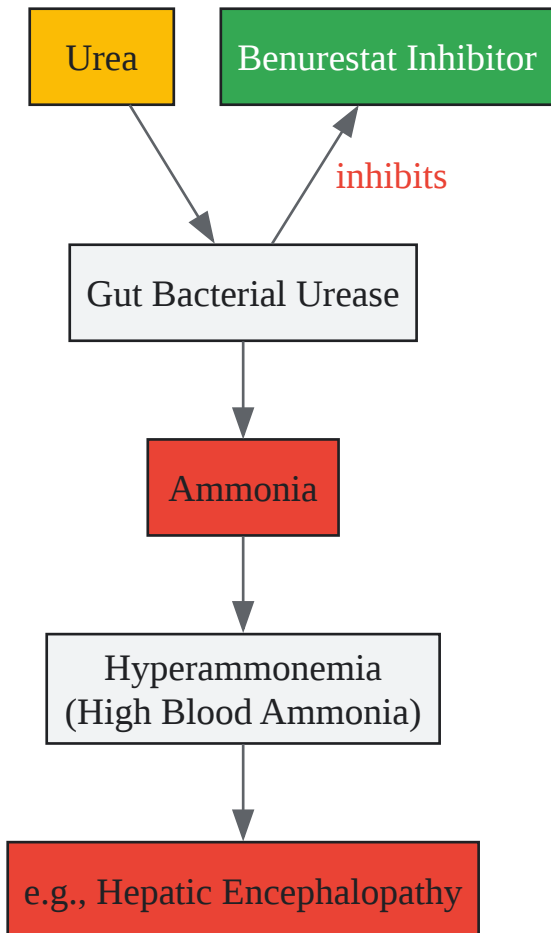
Benurestat is identified as a small-molecule inhibitor that targets **gut bacterial urease**, an enzyme that converts urea into ammonia. Its potential application lies in modulating systemic ammonia levels, which is a key factor in conditions like hyperammonemia and hepatic encephalopathy that can follow liver injury [1].

The table below summarizes the key experimental findings from a proof-of-concept study.

Aspect	Experimental Findings
Target & Action	Inhibits urease activity in individual gut microbes and complex gut microbiota, reducing ammonia production [1].
In Vivo Model	Conventional mice with thioacetamide-induced acute liver injury [1].
Key Outcomes	Reduced gut and serum ammonia levels; 100% rescue from lethal acute liver injury [1].
Significance	Provides a proof-of-concept for managing microbiota-driven hyperammonemia risks [1].

Urease Inhibition and Disease Context

Understanding why gut bacterial urease is a therapeutic target is crucial. The diagram below illustrates the pathway and where **benurestat** intervenes.



[Click to download full resolution via product page](#)

The accumulation of uremic toxins like **indoxyl sulfate** (which comes from dietary protein and is a protein-bound uremic toxin) is associated with complications in chronic kidney disease, including cardiovascular disease [2] [3]. While this is a different pathway from ammonia production, it highlights the broader clinical significance of toxins produced by gut bacteria.

Information Gaps and How to Proceed

A comprehensive cost-effectiveness comparison guide requires more data than is currently available in the public domain. Key information gaps include:

- **Direct Cost Data:** List prices or bulk pricing for laboratory-grade **benurestat** are not available in the search results.
- **Head-to-Head Comparisons:** No experimental data directly compares **benurestat**'s efficacy, potency (IC50 values), or cytotoxicity with other urease inhibitors like acetohydroxamic acid.
- **Laboratory-Specific Protocols:** Detailed protocols for using **benurestat** in a high-throughput screening or research setting are not provided.

To proceed with your comparison guide, I suggest you:

- **Contact suppliers directly** for the most accurate and current pricing for research chemicals.
- **Search specialized databases** like PubChem for in-depth chemical and pharmacological data.
- **Consult the primary literature** for any recent studies that may have performed direct comparisons between different urease inhibitors.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A Small-Molecule Inhibitor of Gut Bacterial Urease Protects ... [sciencedirect.com]
2. Normal and pathologic concentrations of uremic toxins [pubmed.ncbi.nlm.nih.gov]
3. Removal of uremic by renal replacement therapies: a review of... toxins
[rrtjournal.biomedcentral.com]

To cite this document: Smolecule. [Benurestat cost-effectiveness for laboratory use]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b702978#benurestat-cost-effectiveness-for-laboratory-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com